

Patent Landscape of GLPG0492 (Filgotinib) and Related JAK Inhibitors: A Technical Guide

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Compound of Interest

Compound Name: GLPG0492 (R enantiomer)

Cat. No.: B1139346

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This in-depth technical guide provides a comprehensive overview of the patent literature surrounding GLPG0492, also known as Filgotinib, a selective Janus kinase 1 (JAK1) inhibitor. Developed by Galapagos NV, this compound and its related analogues represent a significant area of research in the treatment of inflammatory and autoimmune diseases. This document delves into the core intellectual property, summarizing key quantitative data, detailing experimental protocols for synthesis and biological evaluation, and visualizing critical pathways and workflows.

Quantitative Data Summary

The following tables summarize the key quantitative data extracted from the patent literature for Filgotinib and related compounds. This data is essential for understanding the potency, selectivity, and physicochemical properties of these molecules.

Table 1: In Vitro Inhibitory Activity of Filgotinib Against Janus Kinases

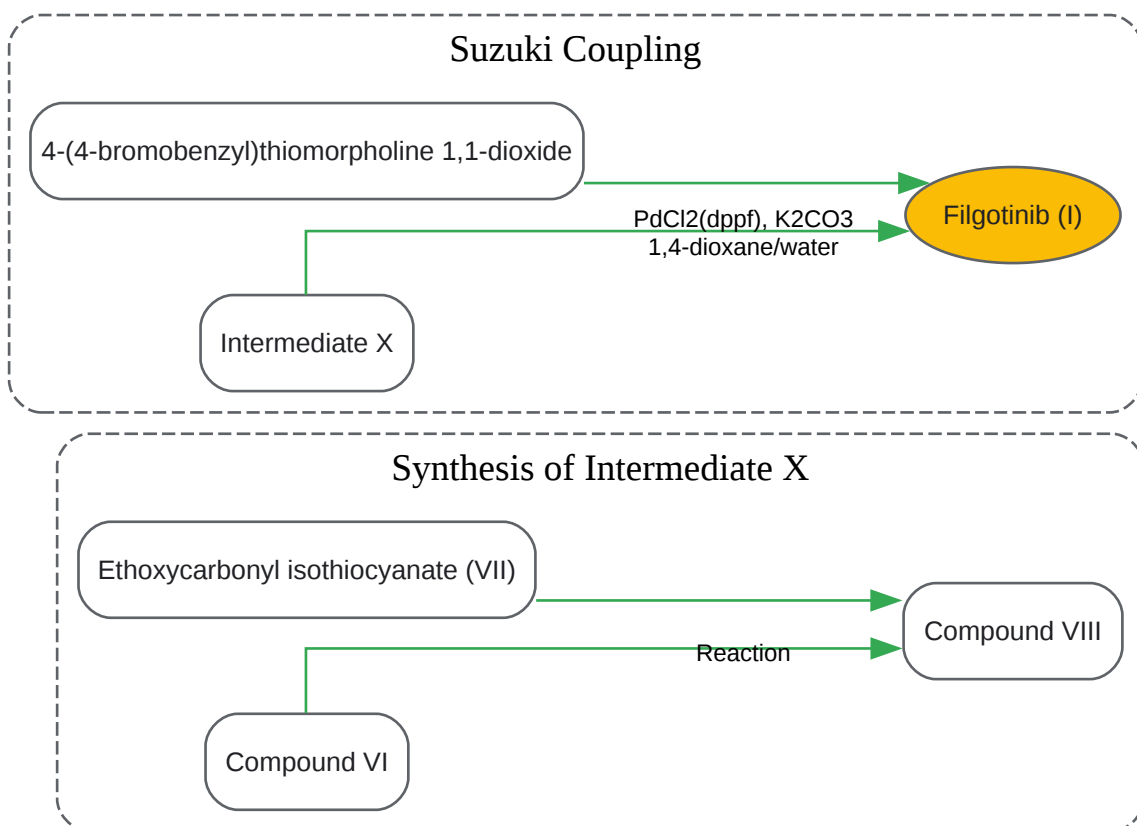
Compound	Target	IC50 (nM)	Patent Reference
Filgotinib (GLPG0634)	JAK1	10	EP3495364A1
Filgotinib (GLPG0634)	JAK2	28	EP3495364A1
Filgotinib (GLPG0634)	JAK3	810	EP3495364A1
Filgotinib (GLPG0634)	TYK2	116	EP3495364A1

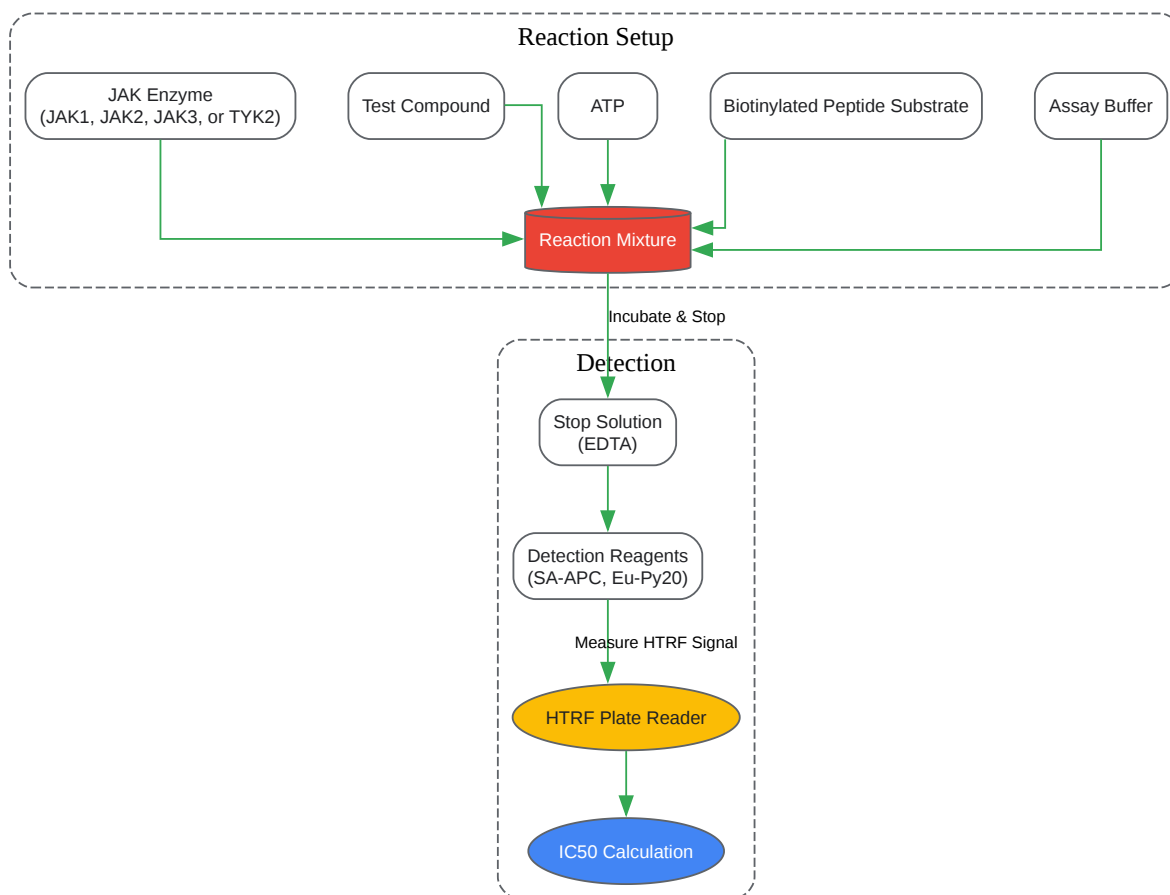
Experimental Protocols

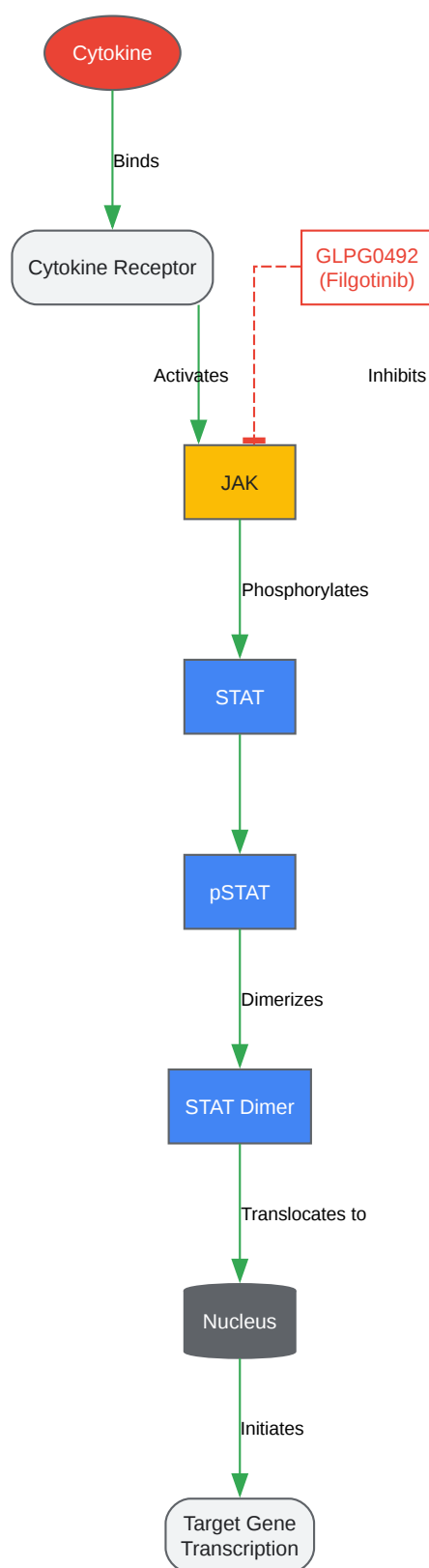
This section provides detailed methodologies for the synthesis of Filgotinib and the key biological assays used to characterize its activity, as described in the patent literature.

Synthesis of Filgotinib (GLPG0634)

The synthesis of Filgotinib is detailed in patent US10815227B2. The overall synthetic scheme is depicted below, followed by a detailed experimental protocol for a key step.







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